

A Comparative Guide to Certified Reference Materials for Stachyose Tetrahydrate Analysis

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Compound of Interest

Compound Name: *Stachyose tetrahydrate*

Cat. No.: *B2893482*

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For researchers, scientists, and drug development professionals engaged in the quantitative analysis of **stachyose tetrahydrate**, the selection of a suitable Certified Reference Material (CRM) is a critical first step to ensure the accuracy and reliability of experimental results. This guide provides a comparative overview of available reference materials and detailed analytical methodologies for their use.

Comparison of Stachyose Tetrahydrate Reference Materials

The following table summarizes the specifications of **stachyose tetrahydrate** reference materials available from various suppliers. While many suppliers offer high-purity **stachyose tetrahydrate**, it is important for users to verify if the material is certified as a CRM under standards such as ISO 17034, which guarantees its traceability and uncertainty.

Supplier/Brand	Product Name	Purity	CAS Number	Notes
Sigma-Aldrich	Stachyose hydrate from Stachys tuberifera	≥98% [1] [2] [3]	54261-98-2 [1] [2]	Suitable for HPLC, Certificate of Analysis available. [1]
MP Biomedicals	Stachyose Tetrahydrate	Identity Test: Passes, Conforms to Standard (FTIR) [4]	10094-58-3 [4]	Certificate of Analysis available. [4]
APExBIO	Stachyose tetrahydrate	= 98% [5]	10094-58-3 [5]	Certificate of Analysis available. [5]
Selleck Chemicals	stachyose tetrahydrate	98% [6]	10094-58-3 [6]	Certificate of Analysis and NMR data available. [6]
Matrix Scientific	Stachyose tetrahydrate	95+% [7]	10094-58-3 [7]	-
DC Chemicals	Stachyosetetrahy drate	>98% [7]	10094-58-3 [7]	-
Crysdot	D- Stachyosetetrahy drate	95+% [7]	10094-58-3 [7]	-

Experimental Protocols for Stachyose Tetrahydrate Analysis

Accurate quantification of **stachyose tetrahydrate** relies on robust analytical methods. High-Performance Liquid Chromatography (HPLC) and High-Performance Thin-Layer Chromatography (HPTLC) are commonly employed techniques.

High-Performance Liquid Chromatography (HPLC) Method

An established HPLC method for the simultaneous determination of stachyose, sucrose, and raffinose utilizes an Evaporative Light Scattering Detector (ELSD).[8]

- Chromatographic Conditions:
 - Column: Bondapak NH₂ column[8]
 - Mobile Phase: A ternary solvent mixture of methanol-acetonitrile-water (55:25:20, v/v/v)[8]
 - Detector: Evaporative Light Scattering Detector (ELSD)[8]

Another HPLC method uses a Refractive Index Detector (RID) for the analysis of oligosaccharides.

- Chromatographic Conditions:
 - Column: COSMOSIL Packed column (Sugar-D 4.6 mm I.D. × 250 mm)[9]
 - Column Temperature: 30 °C[9]
 - Mobile Phase: 70% acetonitrile solution[9]
 - Flow Rate: 0.5 mL/min[9]
 - Injection Volume: 10 µL[9]
 - Detector: SHIMADZU Refractive Index detector (RID-10A)[9]

High-Performance Thin-Layer Chromatography (HPTLC) Method

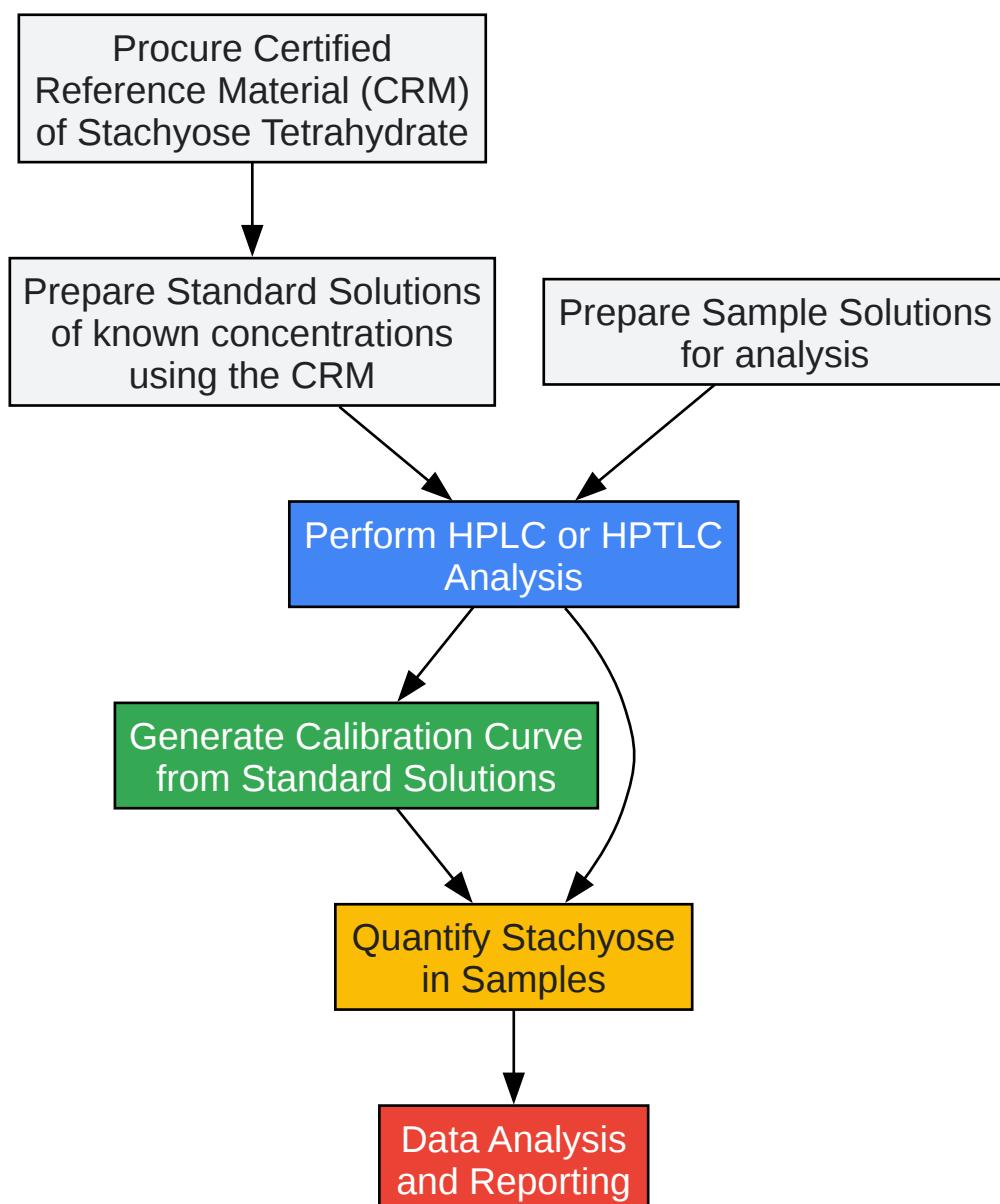
HPTLC offers a viable alternative for the quantification of stachyose.

- Chromatographic Conditions:

- Plate: HPTLC plates with silica gel
- Mobile Phase: A suitable solvent system for the separation of oligosaccharides.
- Detection: Visualization can be achieved using a derivatizing agent followed by densitometric analysis.

Experimental Workflow

The following diagram illustrates a typical experimental workflow for the analysis of **stachyose tetrahydrate** using a certified reference material.



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Caption: Experimental workflow for **stachyose tetrahydrate** analysis.

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